

methylzinc chloride reaction optimization

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Compound Focus: Methylzinc chloride

CAS No.: 5158-46-3

Cat. No.: S6642848

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Methylzinc Chloride: Core Specifications

The following table summarizes key physical and chemical properties for quick reference during experiment planning and troubleshooting.

Property	Specification
CAS Number	5158-46-3 [1] [2] [3]
Molecular Formula	CH_3ClZn [1] [2] [3]
Molecular Weight	115.87 g/mol [1] [2] [3]
Common Form	2.0 M solution in Tetrahydrofuran (THF) [1] [2]
Physical Appearance	Colorless to yellow, turbid solution [2] [3]
Density	1.033 g/mL at 25 °C [1] [2]
Boiling Point	67 °C [1]
Flash Point	-17 °C (1.4 °F) - closed cup [1] [2]

Handling, Safety, and Troubleshooting

This section addresses common issues and critical safety procedures.

Frequently Asked Questions

- **Q1: What are the most critical safety precautions when handling this reagent? Methylzinc chloride** is highly **flammable** and **corrosive** [1] [2] [3]. You must work under an inert atmosphere (e.g., nitrogen or argon) and away from any ignition sources [2] [3]. It causes severe skin burns and eye damage [2] [3]. Full personal protective equipment (PPE) including gloves, goggles, and a faceshield is mandatory [1].
- **Q2: Why is my solution turbid or yellow?** The technical data states that the solution can range from colorless to yellow and is often turbid [2] [3]. A slight yellow color or turbidity may be normal. However, a significant color change or the formation of precipitates could indicate decomposition or moisture contamination.
- **Q3: What is a key stability concern for the THF solvent?** The solution **may form explosive peroxides** over time [2] [3]. Always test for peroxides before concentrating or distilling the solution. If peroxides are detected, follow established safety protocols for quenching [4].
- **Q4: What should I do in case of skin contact?** Immediately take off all contaminated clothing and rinse the affected skin with plenty of water. Seek medical attention immediately [2] [3].

Common Problem: Low Reactivity or Yield

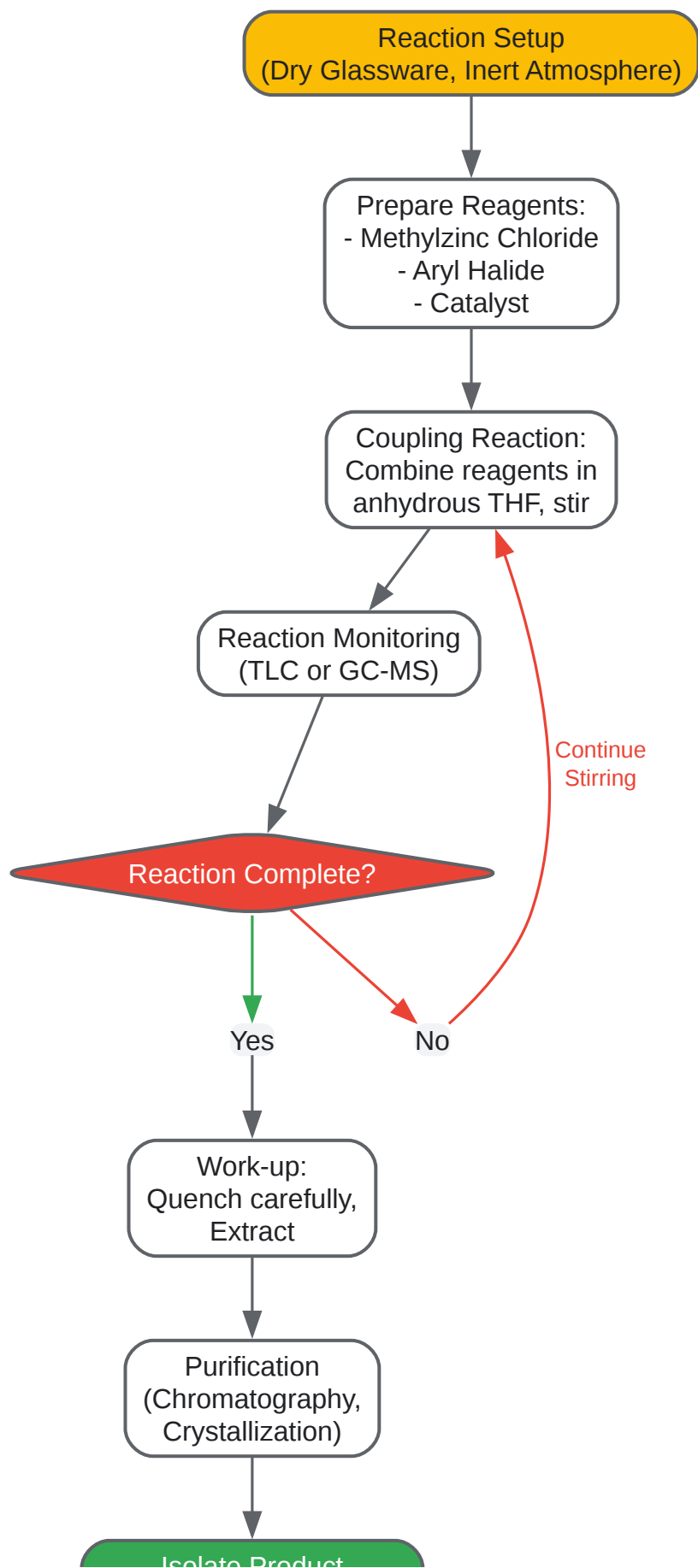
A frequent cause of low yield is the inadvertent **quenching of the reagent by trace moisture**.

- **Prevention and Optimization:**
 - **Scrupulous Drying:** Ensure all glassware, syringes, and needles are thoroughly oven-dried and cooled under an inert atmosphere.
 - **Dry Solvents:** Use anhydrous solvents. Commercially available solvents in sure-seal bottles are recommended. For THF, further drying with a solvent purification system may be employed [4].

- **Reaction Setup:** Perform reactions under a positive pressure of inert gas. Use rubber septa for syringe operations and cannula transfers [4].
- **Titration:** For critical applications, the concentration of the reagent can be determined by titration immediately before use to ensure accuracy [4].

Representative Reaction Workflow

Methylzinc chloride is commonly used in **Negishi cross-coupling reactions** [1]. The diagram below illustrates a general workflow for such a reaction, from preparation to purification.



Isolate Product
(Analyze & Characterize)

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Workflow Description: The process begins with critical preparation of dry apparatus under an inert gas. Reagents are combined for the nickel-catalyzed cross-coupling [1]. The reaction is monitored until completion, followed by a careful work-up to quench excess organozinc reagent and final purification to isolate the desired product.

Experimental Protocol Suggestion

While a specific procedure for **methylzinc chloride** was not found, the general method for preparing and using a related organozinc reagent (TMPZnCl•LiCl) is highly instructive [4]. This demonstrates the meticulous techniques required:

- **Apparatus Preparation:** An oven-dried flask is equipped with a stir bar, addition funnel, and nitrogen inlet. It undergoes three **evacuation and refilling cycles with nitrogen** to ensure an inert atmosphere [4].
- **Lithiation:** The amine precursor is dissolved in anhydrous THF and cooled in an ice-water bath. A solution of *n*-butyllithium is added dropwise while maintaining the internal temperature below 10°C [4].
- **Transmetalation:** The generated lithium amide solution is then added dropwise via cannula to a separately prepared and **intensively dried suspension of zinc chloride in THF** [4].
- **Titration:** The resulting solution is **titrated** to determine its exact concentration before use in the subsequent reaction [4].

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References

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4. TMPZnCl•LiCl [orgsyn.org]

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